

Application Notes and Protocols for Safe Handling of 1-Methyl-2-pyrrolidineethanol

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Compound of Interest

Compound Name: 1-Methyl-2-pyrrolidineethanol

Cat. No.: B046732

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for handling **1-Methyl-2-pyrrolidineethanol** (CAS No: 67004-64-2) in a laboratory setting. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental work.

Introduction

1-Methyl-2-pyrrolidineethanol is a heterocyclic compound used as a pharmaceutical intermediate and in the synthesis of other organic compounds.^[1] It is a clear yellow to brownish liquid that is miscible with water.^{[1][2]} While a valuable reagent, it presents several health and safety hazards that necessitate careful handling and the implementation of stringent safety protocols.

Hazard Identification and Classification

1-Methyl-2-pyrrolidineethanol is classified as a hazardous substance with the following primary concerns:

- Acute Oral Toxicity: Harmful if swallowed.^{[3][4]}
- Skin Irritation: Causes skin irritation.^{[3][4]}
- Serious Eye Damage: Causes serious eye damage.^{[3][4]}

- **Combustible Liquid:** It is a combustible liquid and should be kept away from heat and open flames.

Quantitative Data Summary

The following table summarizes the key quantitative safety and physical property data for **1-Methyl-2-pyrrolidineethanol**.

Property	Value	Reference
Molecular Formula	C7H15NO	[4]
Molecular Weight	129.20 g/mol	[4][5]
CAS Number	67004-64-2	[3]
Appearance	Clear yellow to brownish liquid	[1]
Boiling Point	110-112 °C at 14 mmHg	[1]
Density	0.951 g/mL at 25 °C	[1]
Flash Point	84 °C (183.2 °F) - closed cup	
Acute Toxicity (Oral LD50, Rat)	1800 mg/kg	[3]

Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is mandatory before handling **1-Methyl-2-pyrrolidineethanol**. The following PPE should be worn at all times:

- **Eye Protection:** Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[3][6]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Gloves should be inspected for integrity before each use and disposed of properly after handling the chemical.[3][7]

- **Skin and Body Protection:** A laboratory coat, long-sleeved clothing, and closed-toe shoes are essential to prevent skin contact.[\[7\]](#)[\[8\]](#) For larger quantities or in case of a splash risk, a chemical-resistant apron should be used.[\[8\]](#)
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)[\[10\]](#) If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[\[9\]](#)

Engineering Controls

- **Ventilation:** All handling of **1-Methyl-2-pyrrolidineethanol** should be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[10\]](#)
- **Eyewash Stations and Safety Showers:** Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[11\]](#)

Handling and Storage Procedures

- **Handling:**
 - Avoid contact with skin, eyes, and clothing.[\[6\]](#)
 - Do not breathe vapors or mist.[\[8\]](#)
 - Keep away from heat, sparks, and open flames.[\[12\]](#)
 - Use only non-sparking tools to prevent ignition.[\[11\]](#)
 - Ground all containers and transfer equipment to prevent static discharge.
- **Storage:**
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[3\]](#)[\[9\]](#)
 - Keep containers tightly closed when not in use.[\[12\]](#)
 - Store in a segregated and approved area, and protect from light.[\[8\]](#)[\[11\]](#)

Spill and Emergency Procedures

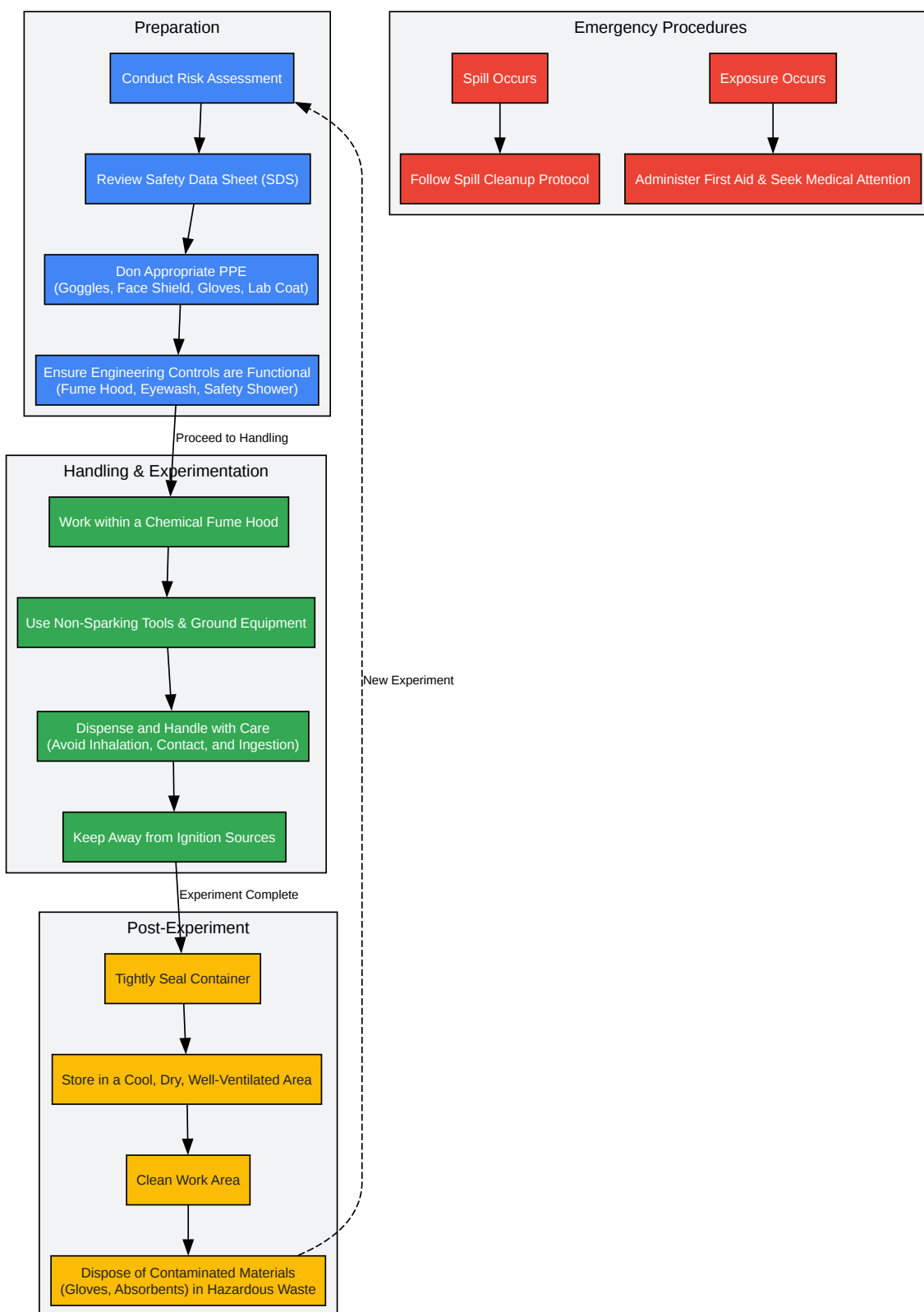
- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[\[3\]](#)
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[3\]](#)
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Prevent the spill from entering drains.[\[3\]](#)
 - Contact the institution's emergency response team.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[3\]](#)
 - Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[3\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

Waste Disposal

All waste containing **1-Methyl-2-pyrrolidineethanol** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.^[3] Do not mix with other waste streams.^[3]

Visual Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **1-Methyl-2-pyrrolidineethanol** in a laboratory setting.



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Caption: Workflow for the safe handling of **1-Methyl-2-pyrrolidineethanol**.

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